

Essential Safety and Logistical Information for Handling Umi-77

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Compound of Interest

Compound Name: Umi-77
CAS No.: 518303-20-3
Cat. No.: B15581311

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For Researchers, Scientists, and Drug Development Professionals: This document provides critical safety protocols, operational guidance, and disposal plans for the selective Mcl-1 inhibitor, **Umi-77**. Adherence to these procedures is essential for ensuring laboratory safety and experimental integrity.

Immediate Safety and Handling

Umi-77 is a small molecule inhibitor that requires careful handling to minimize exposure risks. [1][2] While a comprehensive toxicological profile has not been fully established, the available Material Safety Data Sheets (MSDS) indicate that the compound may be irritating to the mucous membranes, upper respiratory tract, eyes, and skin.[1][2] Inhalation, ingestion, or skin absorption may be harmful.[1]

Personal Protective Equipment (PPE): A comprehensive assessment of hazards should be conducted for each specific experimental protocol. However, the following minimum PPE is required when handling **Umi-77** in a laboratory setting:

- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. For tasks with a risk of splashing, chemical safety goggles and a face shield are mandatory.
- **Body Protection:** A standard laboratory coat is required.
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact. If direct or prolonged contact is anticipated, double-gloving or the use of more robust chemical-resistant gloves is recommended. Gloves should be changed immediately upon contamination.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid the inhalation of dust or aerosols.[1] If a fume hood is not available, a NIOSH-approved respirator may be necessary, depending on the scale of the work and the potential for aerosolization.

Emergency Procedures:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[2]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Seek immediate medical attention.[2]

Operational Plans: Storage and Preparation of Umi-77

Proper storage and preparation of **Umi-77** are critical for maintaining its stability and ensuring accurate experimental results.

Parameter	Guideline	Source(s)
Storage (Powder)	Store at -20°C for up to 3 years. Can be stored at 4°C for up to 2 years.	[3]
Storage (In Solvent)	Store at -80°C for up to 6 months. Store at -20°C for up to 1 month. Aliquot stock solutions to avoid repeated freeze-thaw cycles.	[3][4]
Solubility	DMSO: ≥28 mg/mL (59.79 mM). Use fresh, anhydrous DMSO as it is hygroscopic, and moisture can reduce solubility. Ethanol: ≥7.2 mg/mL. Water: Insoluble.	[3][4][5]
Stock Solution Preparation	For a 10 mM stock solution in DMSO, dissolve the appropriate mass of Umi-77 in the calculated volume of fresh DMSO. Gentle warming to 37°C and/or sonication can aid in dissolution.	[5][6]
Working Solution Preparation (In Vitro)	Dilute the DMSO stock solution in the appropriate cell culture medium to the desired final concentration immediately before use.	
Working Solution Preparation (In Vivo)	A common formulation is a mixture of DMSO, PEG300, Tween 80, and saline. For example, a solution can be prepared with 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. Prepare this	[6]

solution fresh on the day of use.

Experimental Protocol: In Vitro Apoptosis Induction Assay in Pancreatic Cancer Cells

This protocol outlines a method to assess the pro-apoptotic effects of **Umi-77** on a pancreatic cancer cell line, such as Panc-1 or BxPC-3.

1. Cell Culture:

- Culture pancreatic cancer cells (e.g., Panc-1) in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- Maintain cells in a humidified incubator at 37°C with 5% CO₂.

2. Treatment with **Umi-77**:

- Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvesting.
- Prepare a range of **Umi-77** concentrations (e.g., 1 µM, 5 µM, 10 µM, 25 µM) by diluting the 10 mM DMSO stock solution in fresh cell culture medium. Include a vehicle control (DMSO at the same final concentration as the highest **Umi-77** treatment).
- Replace the existing medium in the wells with the medium containing the different concentrations of **Umi-77** or the vehicle control.
- Incubate the cells for a predetermined time course (e.g., 24, 48, or 72 hours).

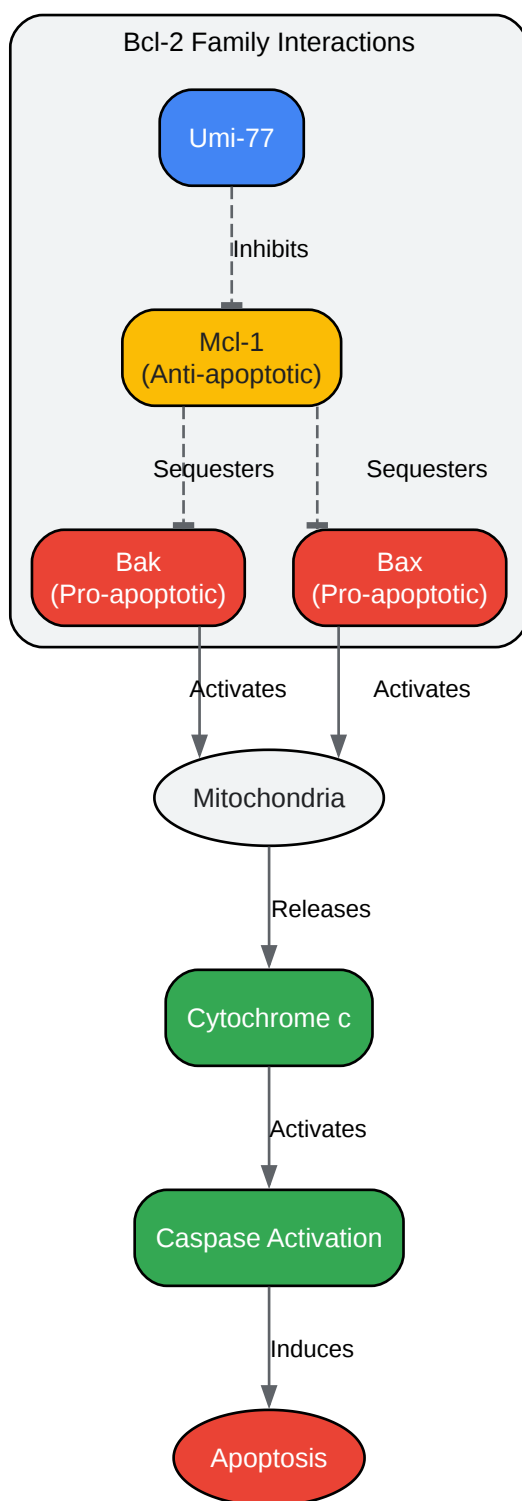
3. Apoptosis Analysis by Annexin V/Propidium Iodide (PI) Staining and Flow Cytometry:

- Harvest both adherent and floating cells. For adherent cells, use trypsin-EDTA, and then combine with the supernatant containing the floating cells.
- Wash the cells twice with cold 1X PBS.
- Resuspend the cell pellet in 1X Annexin V binding buffer.
- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension according to the manufacturer's instructions.
- Incubate the cells in the dark at room temperature for 15 minutes.
- Analyze the stained cells by flow cytometry within one hour.^{[7][8][9]}
- Healthy cells: Annexin V-negative and PI-negative.

- Early apoptotic cells: Annexin V-positive and PI-negative.
- Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.

Umi-77 Mechanism of Action: Induction of Apoptosis

Umi-77 is a selective inhibitor of the anti-apoptotic protein Myeloid cell leukemia-1 (Mcl-1), a member of the Bcl-2 family.^{[3][4][6]} It binds to the BH3-binding groove of Mcl-1 with high affinity (K_i of approximately 490 nM).^{[4][6]} This binding competitively inhibits the interaction of Mcl-1 with pro-apoptotic proteins such as Bak and Bax.^{[5][10]} The liberation of Bak and Bax from Mcl-1 leads to their activation, which in turn triggers the intrinsic apoptotic pathway. This pathway is characterized by the release of cytochrome c from the mitochondria and the subsequent activation of caspases, ultimately leading to programmed cell death.^{[5][10][11]}



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Caption: **Umi-77** inhibits Mcl-1, leading to the activation of Bak and Bax and subsequent apoptosis.

Disposal Plan

All waste containing **Umi-77**, including unused solid compound, solutions, contaminated labware (e.g., pipette tips, tubes), and cell culture media, must be considered chemical waste.

1. Solid Waste:

- Collect unused solid **Umi-77** and any grossly contaminated items (e.g., weighing paper, gloves) in a clearly labeled, sealed container.

2. Liquid Waste:

- Collect all aqueous and organic solutions containing **Umi-77** in a compatible, sealed, and clearly labeled waste container. Do not mix with incompatible waste streams.

3. Contaminated Labware:

- Disposable labware that has come into contact with **Umi-77** should be collected in a designated chemical waste container.
- Non-disposable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or DMSO) to remove residual **Umi-77**. The rinsate must be collected as chemical waste.

4. Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Umi-77**," and the approximate concentration and quantity.
- Store waste containers in a designated, secondary containment area away from incompatible materials, pending pickup by your institution's environmental health and safety (EHS) department.

5. Final Disposal:

- Arrange for the disposal of all **Umi-77** waste through your institution's certified hazardous waste management program.^[1] Do not dispose of **Umi-77** down the drain or in regular trash.

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